Introduction: The Significance of the Imidazole Scaffold

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Compound of Interest

Compound Name:	*1H-Imidazole-1-butanamine*
CAS No.:	*67319-76-0*
Cat. No.:	*B1599130*

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The imidazole ring, a five-membered aromatic heterocycle containing two nitrogen atoms, is a cornerstone of medicinal chemistry.[1][2][3] Its unique electronic properties, ability to act as both a hydrogen bond donor and acceptor, and its presence in vital biological molecules like the amino acid histidine, make it a privileged scaffold in drug design.[1][4] Imidazole derivatives exhibit a vast spectrum of pharmacological activities, including anticancer, antifungal, antibacterial, and anti-inflammatory properties.[2][5] The compound **1H-Imidazole-1-butanamine** (CAS 67319-76-0) serves as a key building block, combining the versatile imidazole moiety with a flexible butylamine chain, offering multiple points for chemical modification and interaction with biological targets. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications for professionals in research and drug development.

Core Chemical and Physical Properties

1H-Imidazole-1-butanamine is a bifunctional molecule featuring an imidazole ring linked via its N1 position to a four-carbon chain terminating in a primary amine. This structure dictates its physicochemical characteristics.

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Structural and Physicochemical Data

A summary of the key quantitative properties of **1H-Imidazole-1-butanamine** is presented below. These parameters are critical for predicting its behavior in both chemical reactions and biological systems.

Property	Value	Source(s)
CAS Number	67319-76-0	[6][7]
Molecular Formula	$C_7H_{13}N_3$	[6][8]
Molecular Weight	139.20 g/mol	[6][8]
Melting Point	117 - 122 °C (243 - 252 °F)	[9]
Partition Coefficient (logP)	-0.41	[9]
Topological Polar Surface Area (TPSA)	43.84 Å²	[8]
Hydrogen Bond Donors	1	[8]
Hydrogen Bond Acceptors	3	[8]

The negative logP value indicates that the compound is hydrophilic, suggesting good water solubility, a property often beneficial for drug candidates.[1][9]

Chemical Structure Visualization

The structure of **1H-Imidazole-1-butanamine** highlights the distinct functional groups available for chemical manipulation.

Caption: Chemical structure of **1H-Imidazole-1-butanamine**.

Synthesis and Reactivity

Understanding the synthesis and reactivity of **1H-Imidazole-1-butanamine** is fundamental for its application as a research chemical and pharmaceutical intermediate.

Synthetic Protocol: Gabriel Synthesis Adaptation

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A common route to **1H-Imidazole-1-butanamine** involves a variation of the Gabriel synthesis, which is a robust method for preparing primary amines. This approach ensures that the primary amine is formed cleanly without over-alkylation.[10]

Experimental Protocol:

- Step 1: Phthalimide Protection: A mixture of 0.2 mole of 2-[4-(1H-imidazol-1-yl)butyl]-1H-isoindole-1,3(2H)-dione (the phthalimide-protected precursor), 0.22 mole of hydrazine hydrate, and 400 mL of ethanol is combined in a suitable reaction vessel.[10]
- Step 2: Initial Reflux: The mixture is heated on a steam bath for 3 hours. During this time, the hydrazine attacks the phthalimide group.[10]
- Step 3: Acid Hydrolysis: The reaction is then treated with 400 mL of 3N hydrochloric acid and heated at reflux for an additional 2 hours to ensure complete cleavage of the phthalimide group and protonation of the product.[10]
- Step 4: Workup and Isolation: The insoluble phthalhydrazide byproduct is removed by filtration. The mother liquor is concentrated to a low volume and filtered again.[10]
- Step 5: Basification and Extraction: The residue is treated with a saturated potassium carbonate solution to deprotonate the amine. The free base, **1H-Imidazole-1-butanamine**, is then extracted into methylene chloride.[10]
- Step 6: Purification: The product is further purified by distillation, for example, using a Kugelrohr apparatus, to yield the final compound.[10]

Workflow Visualization:

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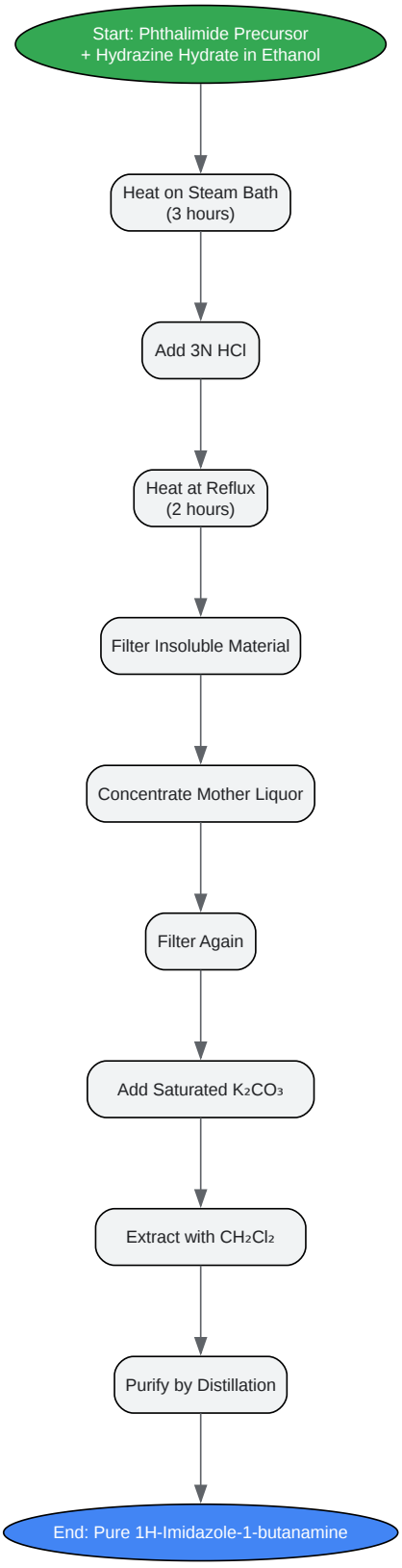

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Caption: Workflow for the synthesis of **1H-Imidazole-1-butanamine**.

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Reactivity Profile

The reactivity of **1H-Imidazole-1-butanamine** is governed by its two key functional groups: the imidazole ring and the primary amine.

- Imidazole Ring: The imidazole ring is basic due to the sp^2-hybridized nitrogen at position 3, which can be readily protonated.[11] The N-1 position is already substituted, but the N-3 nitrogen is available for coordination with metal ions or electrophilic attack. The ring itself is relatively resistant to strong oxidizing agents but can undergo electrophilic substitution under certain conditions.[4]

- Primary Amine: The terminal amino group ($-NH_2$) is nucleophilic and basic. It readily undergoes reactions typical of primary amines, such as acylation, alkylation, and salt formation with acids.[11] This functionality is often exploited to link the molecule to other scaffolds, such as in the synthesis of indole-based carboxamides.[12]

Caption: Key reactive sites on **1H-Imidazole-1-butanamine**.

Spectroscopic Characterization

Accurate structural confirmation of **1H-Imidazole-1-butanamine** relies on standard spectroscopic techniques. While specific spectra for this exact compound are not publicly available in all databases, the expected spectral features can be reliably predicted based on its structure and data from similar compounds like 1H-Imidazole-1-propanamine.[13]

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Technique	Expected Features
^{1}H NMR	- Imidazole Protons: Three distinct signals in the aromatic region (~7-8 ppm), corresponding to the protons at the C2, C4, and C5 positions. - Alkyl Chain Protons: Multiple signals in the aliphatic region (~1.5-4.0 ppm) corresponding to the four methylene groups (-CH_2-). The protons closest to the nitrogen atoms will be shifted downfield. - Amine Protons: A broad singlet corresponding to the -NH_2 protons, the chemical shift of which is dependent on solvent and concentration.
^{13}C NMR	- Imidazole Carbons: Three signals in the downfield region (~115-140 ppm) for the three carbons of the imidazole ring. - Alkyl Chain Carbons: Four signals in the upfield region (~20-50 ppm) for the four methylene carbons.
FTIR	- N-H Stretch: A characteristic broad absorption in the 3200-3500 cm^{-1} region from the primary amine. - C-H Stretch: Absorptions just below 3000 cm^{-1} (aliphatic) and above 3000 cm^{-1} (aromatic). - C=N and C=C Stretch: Absorptions in the 1400-1650 cm^{-1} region corresponding to the imidazole ring vibrations.
Mass Spec (EI)	- Molecular Ion (M^+): A peak at m/z = 139 corresponding to the molecular weight. - Fragmentation: Characteristic fragmentation patterns involving the loss of the amine group and cleavage of the alkyl chain.

Role in Drug Development and Research

The imidazole nucleus is a key pharmacophore, and **1H-Imidazole-1-butanamine** serves as a valuable intermediate for synthesizing more complex, biologically active molecules.[14][15]

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Pharmacological Significance

The imidazole core is present in a wide array of approved drugs, demonstrating its versatility in interacting with biological targets.[2] Its derivatives have shown promise as:

- Anticancer Agents: By interacting with DNA or inhibiting key enzymes like topoisomerase.[16]
- Antifungal and Antibacterial Agents: As seen in drugs like ketoconazole and metronidazole.[2]
- Enzyme Inhibitors: The imidazole ring can coordinate with metal ions in enzyme active sites.
- Receptor Ligands: The structure is found in histamine receptor agonists and antagonists.[17][18]

The butanamine side chain provides a flexible linker, allowing the imidazole headgroup to be positioned optimally for binding to a target protein. Furthermore, the terminal amine provides a convenient handle for conjugation to other molecules, peptides, or carrier systems to improve pharmacokinetic properties.[12]

Safety, Handling, and Storage

Proper handling of **1H-Imidazole-1-butanamine** is crucial due to its potential hazards. Information is derived from Safety Data Sheets (SDS) for the compound and its close analogs.[9][19]

- Hazards: The compound is classified as harmful if swallowed and causes severe skin burns and eye damage.[9][19] It may also damage fertility or the unborn child.[9] In fine, powdered form, it may pose a dust explosion risk.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and appropriate protective clothing.[20][21] In case of dust generation, respiratory protection (e.g., a NIOSH/MSHA approved respirator) is required.[9]
- Handling: Use only in a well-ventilated area, such as a chemical fume hood.[20] Avoid breathing dust or mist.[9] Wash hands thoroughly after handling and change contaminated

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clothing immediately.[9][21]

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[9] The material should be kept locked up or in an area accessible only to qualified personnel.[9] It is recommended to handle and store under an inert gas atmosphere as it hydrolyzes readily.[9]
- First Aid:
  - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[9][19]
  - If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. [9]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.[9]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call a poison center or doctor immediately.[9]

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